

Application Notes and Protocols for Pitstop 2

Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pitstop2

Cat. No.: B610122

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Topic: Preparation of Pitstop 2 Stock Solution in DMSO Audience: Researchers, scientists, and drug development professionals.

Introduction

Pitstop 2 is a widely used cell-permeable inhibitor of clathrin-mediated endocytosis (CME). It functions by competitively binding to the terminal domain of the clathrin heavy chain, which prevents the recruitment of other necessary proteins for the formation of clathrin-coated pits.^[1] While it is a potent tool for studying CME, research has also shown that Pitstop 2 can inhibit clathrin-independent endocytosis pathways and may have other off-target effects, such as impairing mitotic progression.^{[1][2][3]} Therefore, careful experimental design and the use of appropriate controls are essential.

These application notes provide a detailed protocol for the preparation, storage, and handling of Pitstop 2 stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Data Presentation: Properties of Pitstop 2

A summary of the key quantitative data for Pitstop 2 is presented below. Note that some values may vary slightly between suppliers.

Property	Value
Molecular Weight	473.36 g/mol [1][4][5]
Appearance	Yellow to brown solid powder[1]
CAS Number	1419320-73-2 or 1332879-52-3 (Note: Different suppliers list different CAS numbers)[1][2][3][4]
Solubility in DMSO	Reported values range from 20 mg/mL to 95 mg/mL.[2][3] A common stock concentration is 30 mM.[6]
Storage (Solid Powder)	Store at -20°C for up to 3 years or at 4°C for up to 2 years.[7]
Storage (DMSO Stock)	Store in aliquots at -80°C for up to 2 years or at -20°C for 1-12 months.[1][2] Protect from light and avoid repeated freeze-thaw cycles.[1][6]
Mechanism of Action	Inhibits clathrin terminal domain.
Typical Working Conc.	15-30 µM for cellular assays.[1][6] IC ₅₀ is ~12 µM for inhibiting amphiphysin-clathrin interaction.[3]

Experimental Protocols

Materials

- Pitstop 2 powder (purity ≥98%)[4]
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Safety Precautions

- Handle Pitstop 2 powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid inhalation and contact with skin and eyes.[\[8\]](#)
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before handling.
[\[8\]](#)

Protocol for Preparing a 30 mM Stock Solution

This protocol provides instructions for preparing a 30 mM stock solution, a concentration recommended by suppliers for convenient dilution into working solutions.[\[6\]](#)

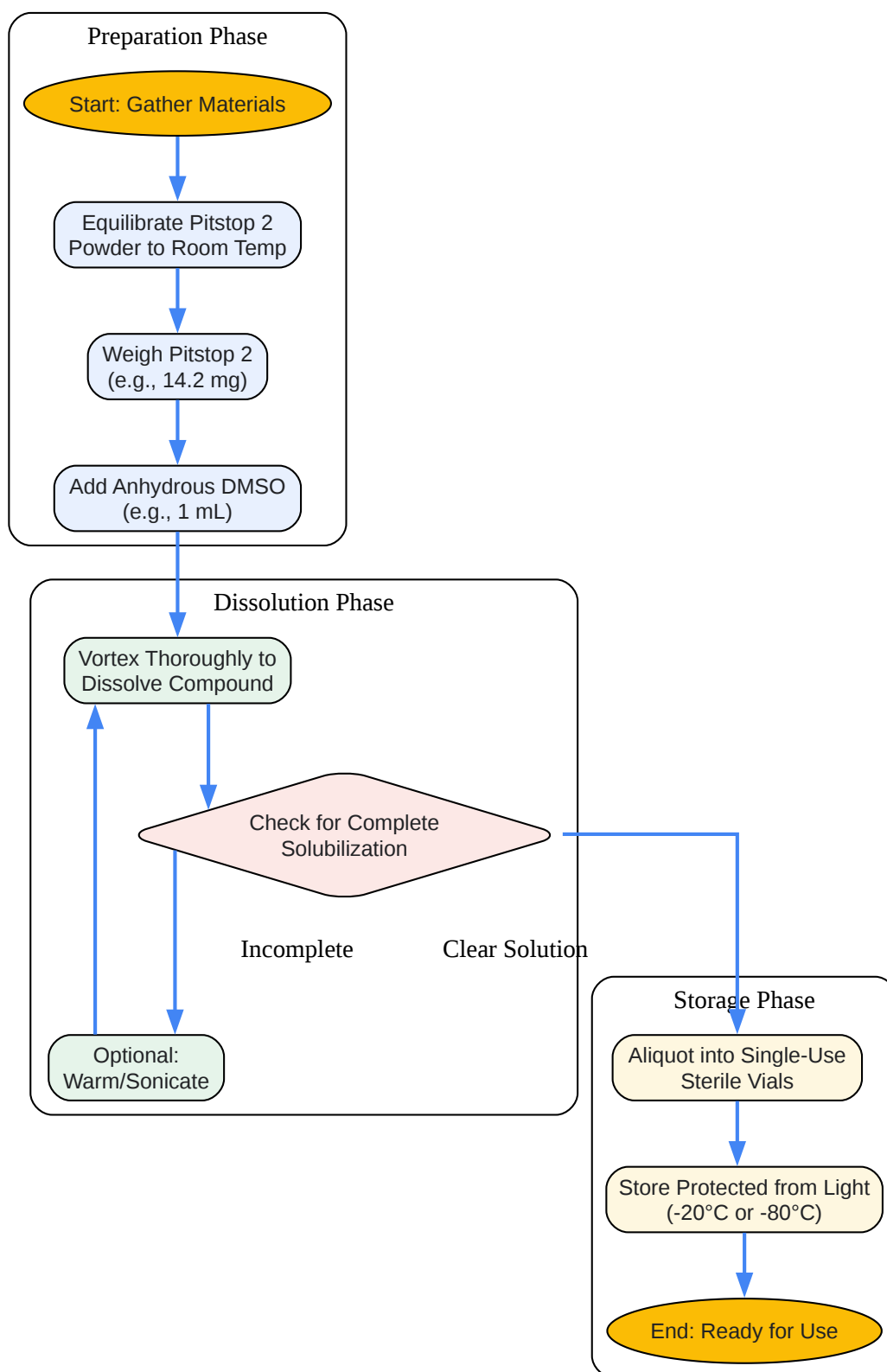
- Preparation:
 - Bring the Pitstop 2 powder vial to room temperature before opening to prevent moisture condensation.
 - It is critical to use fresh, anhydrous DMSO, as the compound's solubility is significantly reduced by absorbed moisture.[\[1\]](#)[\[2\]](#)
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of Pitstop 2 powder. For example, to prepare 1 mL of a 30 mM solution, weigh out 14.2 mg of Pitstop 2.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.030 \text{ mol/L} \times 473.36 \text{ g/mol} = 0.0142 \text{ g (or 14.2 mg)}$
- Dissolving the Compound:

- Add the appropriate volume of fresh DMSO to the tube containing the Pitstop 2 powder. For the example above, add 1 mL of DMSO.
- Cap the tube tightly and vortex thoroughly to ensure the compound is fully dissolved.[6]
- If the compound does not dissolve completely, gentle warming or brief sonication may be required.[1][4] The resulting solution should be clear.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles, which can degrade the compound.[6]
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (1-2 years).[1][2]
 - Protect the stock solution from light.[1]

Preparation of Working Solutions from Stock

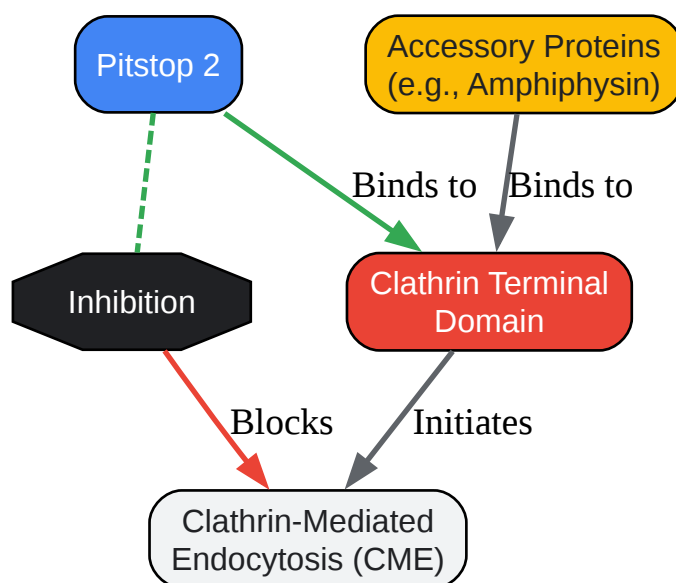
- Thaw a single aliquot of the Pitstop 2 stock solution at room temperature.
- Dilute the stock solution directly into your aqueous cell culture medium or experimental buffer to the desired final concentration (e.g., 25-30 μM).[6]
- Ensure the final concentration of DMSO in the working solution is low (typically between 0.3% and 1%) to avoid solvent-induced cellular toxicity.[6] A control group treated with the same concentration of DMSO should always be included in experiments.[7][9]

Mandatory Visualization



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Caption: Workflow for preparing a Pitstop 2 stock solution in DMSO.



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Caption: Simplified signaling pathway showing Pitstop 2 inhibition.

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